

Addressing isotopic exchange issues with Fenofibrate-d4

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Compound of Interest

Compound Name: Fenofibrate-d4

Cat. No.: B12391323

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Technical Support Center: Fenofibrate-d4

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing potential isotopic exchange issues with **Fenofibrate-d4** when used as an internal standard in analytical methods.

Frequently Asked Questions (FAQs)

Q1: What is **Fenofibrate-d4** and why is it used?

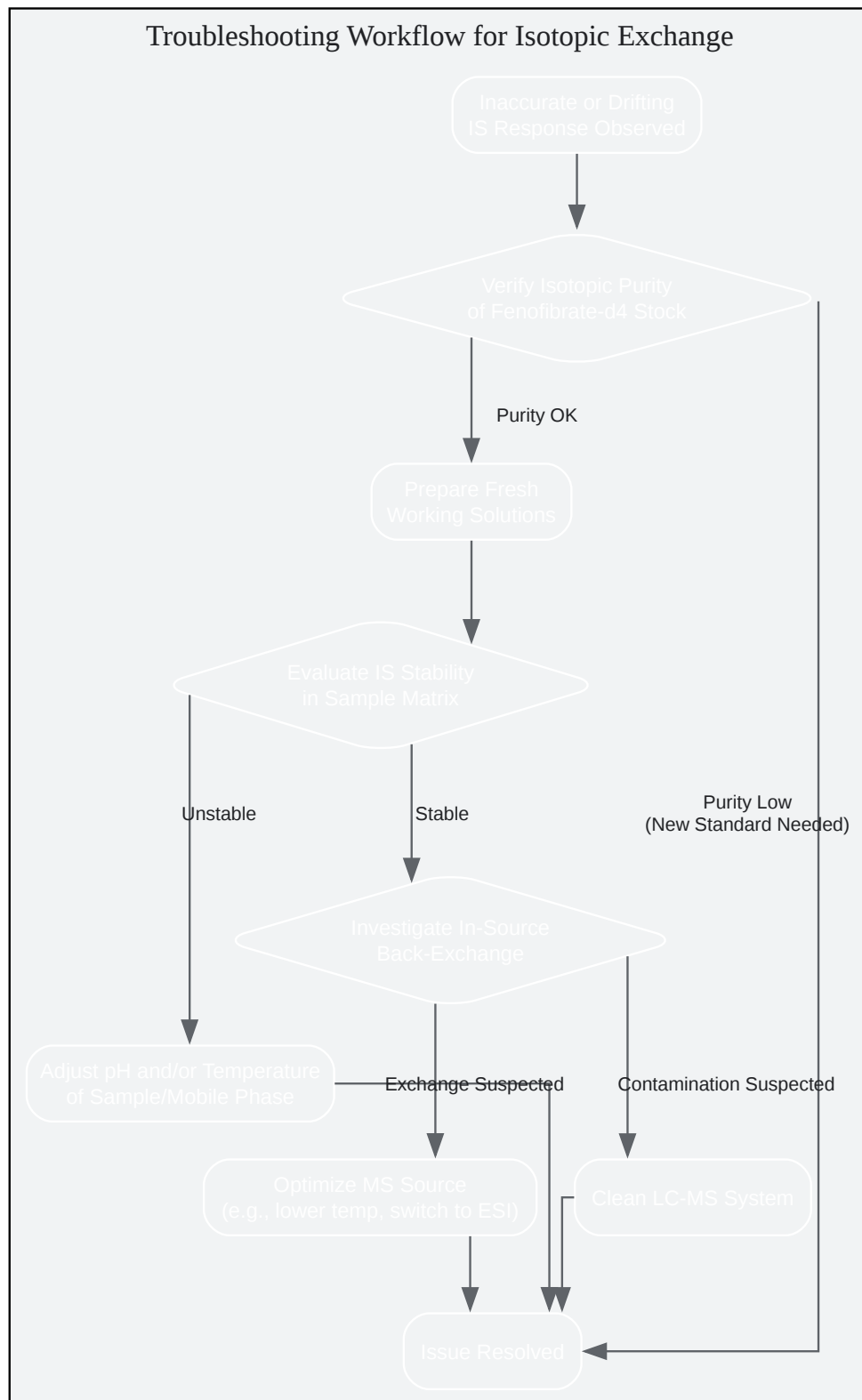
A1: **Fenofibrate-d4** is a deuterated form of Fenofibrate, where four hydrogen atoms have been replaced by deuterium atoms. It is commonly used as an internal standard (IS) in quantitative bioanalysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The increased mass of **Fenofibrate-d4** allows it to be distinguished from the non-labeled Fenofibrate analyte by the mass spectrometer, while its similar chemical and physical properties ensure it behaves comparably during sample preparation and chromatographic separation.

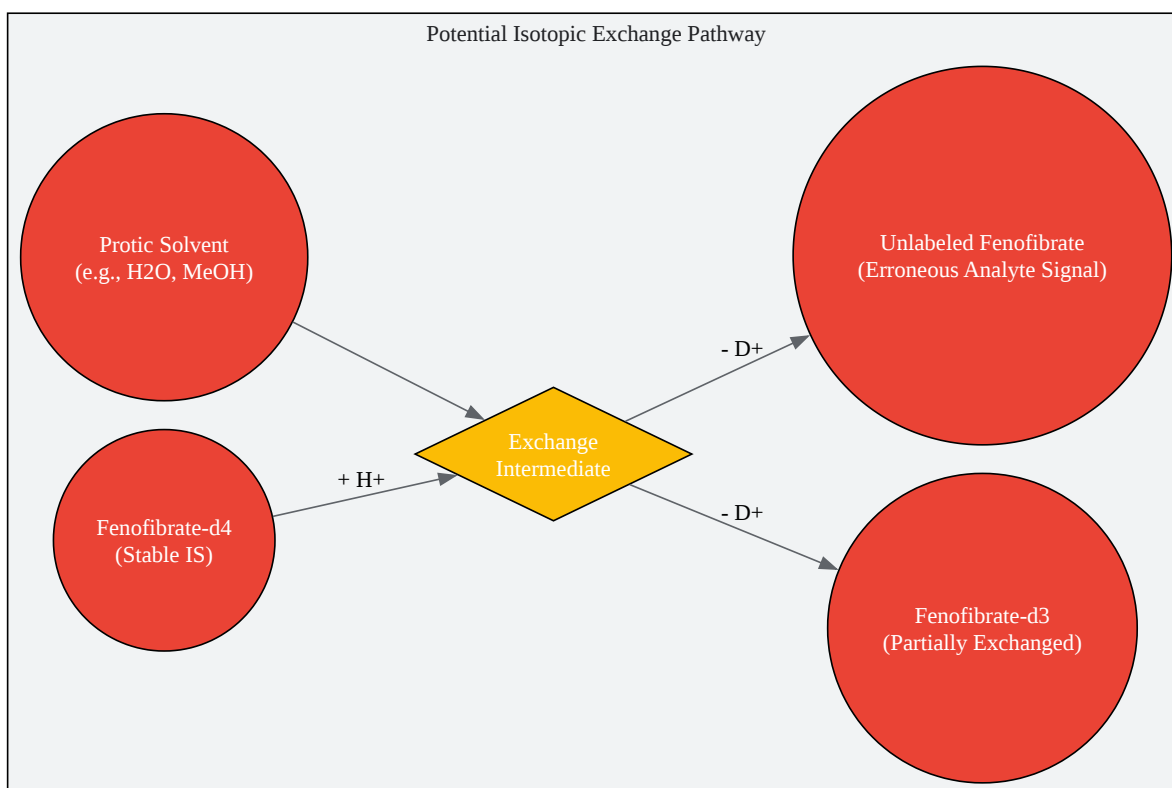
Q2: Where are the deuterium atoms located on the **Fenofibrate-d4** molecule?

A2: While the exact position can vary by manufacturer, a common and chemically stable labeling scheme for **Fenofibrate-d4** involves the deuteration of the phenoxy ring. This placement on an aromatic ring generally provides good stability against isotopic exchange

under typical analytical conditions. The diagram below illustrates the likely structure of **Fenofibrate-d4** with deuteration on the phenoxy ring.

Fenofibrate-d4 Structure
Fenofibrate-d4 (phenoxy-d4)





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